

# BRD7586 stability and proper storage conditions

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## Compound of Interest

Compound Name: **BRD7586**  
Cat. No.: **B11935284**

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## BRD7586 Technical Support Center

This technical support center provides guidance on the stability and proper storage of **BRD7586**, a potent and selective *Streptococcus pyogenes* Cas9 (SpCas9) inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity and optimal performance of the compound in experiments.

## Frequently Asked Questions (FAQs)

**Q1:** How should I store **BRD7586** upon receipt?

**A:** Upon receipt, it is recommended to store the lyophilized powder at -20°C for short-term storage and -80°C for long-term storage.

**Q2:** What are the recommended storage conditions for **BRD7586** stock solutions?

**A:** Stock solutions of **BRD7586** should be stored at -80°C for up to 6 months or at -20°C for up to 1 month<sup>[1]</sup>. It is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

**Q3:** How do I properly dissolve **BRD7586**?

**A:** **BRD7586** is soluble in DMSO at a concentration of 10 mg/mL. To achieve this, ultrasonic treatment and warming the solution to 60°C may be necessary<sup>[1]</sup>. It is crucial to use newly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact solubility<sup>[1]</sup>.

Q4: Can I prepare aqueous solutions of **BRD7586** for my experiments?

A: While **BRD7586** is soluble in organic solvents like DMSO, its aqueous solubility is limited. For in vitro or in vivo experiments requiring an aqueous-based formulation, specific protocols using co-solvents are available. For instance, a clear solution of at least 1 mg/mL can be achieved using formulations such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, or 10% DMSO and 90% Corn Oil[1].

Q5: Is **BRD7586** sensitive to light?

A: While specific data on the photosensitivity of **BRD7586** is not readily available, it is good laboratory practice to protect all research compounds from direct light exposure, especially when in solution. Store solutions in amber vials or wrap vials in foil.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in the stock solution upon thawing.	The compound may have come out of solution during storage.	Gently warm the vial and sonicate until the precipitate redissolves completely[1]. Ensure the solution is clear before use.
Inconsistent or lower than expected activity in my assay.	1. Compound degradation due to improper storage. 2. Inaccurate concentration due to incomplete dissolution. 3. Multiple freeze-thaw cycles.	1. Verify that the storage conditions and duration have been followed as recommended. Use a fresh aliquot if in doubt. 2. Ensure the compound is fully dissolved by following the recommended solubilization procedure (ultrasonication, warming). 3. Prepare single-use aliquots to avoid repeated freezing and thawing.
Difficulty dissolving the compound in DMSO.	The DMSO used may have absorbed moisture.	Use a fresh, unopened bottle of anhydrous, high-purity DMSO. Hygroscopic DMSO can significantly hinder the solubility of BRD7586.
Phase separation or precipitation in my in vivo formulation.	The formulation components were not mixed properly or the solubility limit was exceeded.	Prepare the formulation by adding each solvent one by one and ensuring complete mixing at each step. If precipitation occurs, heating and/or sonication can aid dissolution.

## Stability and Storage Conditions Summary

Form	Solvent/Storage Condition	Temperature	Duration
Stock Solution	DMSO	-80°C	6 months
-20°C	1 month		
In Vivo Formulation 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Room Temperature (for dosing)	Prepare fresh for each experiment.
In Vivo Formulation 2	10% DMSO, 90% Corn Oil	Room Temperature (for dosing)	Prepare fresh for each experiment. Note: If the continuous dosing period exceeds half a month, this protocol should be chosen carefully.

## Experimental Protocols

### Protocol for Preparation of **BRD7586** Stock Solution (10 mg/mL in DMSO)

- Weigh the required amount of **BRD7586** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mg/mL concentration.
- Vortex the solution briefly.
- Place the tube in an ultrasonic water bath and sonicate until the solution is clear.
- If necessary, warm the solution to 60°C to aid dissolution.
- Once completely dissolved, aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

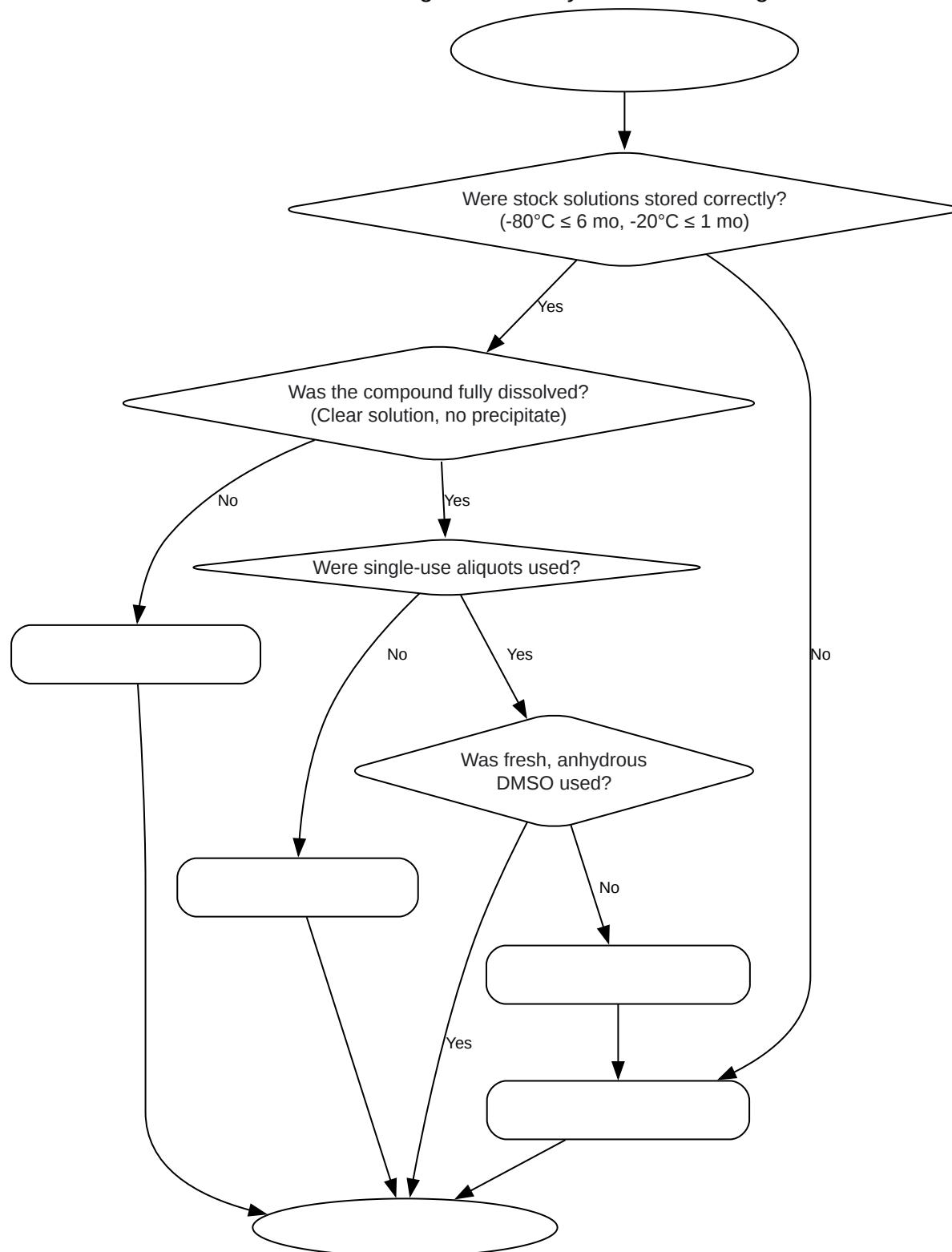
## Protocol for Preparation of **BRD7586** for In Vivo Dosing (1 mg/mL)

This protocol is an example based on a provided formulation. Adjust volumes as needed for your experimental requirements.

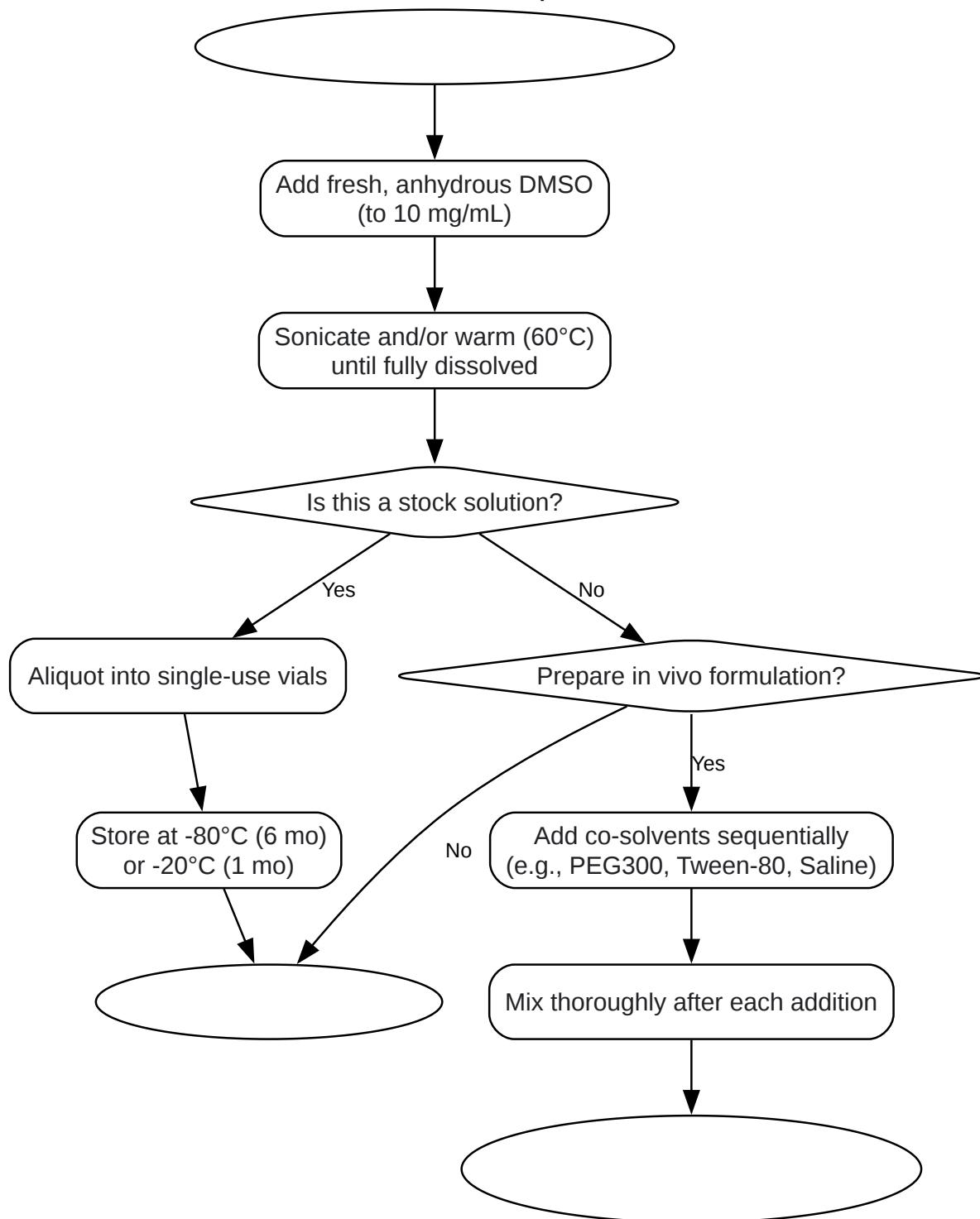
- Prepare a 10 mg/mL stock solution of **BRD7586** in DMSO as described above.
- To prepare 1 mL of the final formulation, take 100  $\mu$ L of the 10 mg/mL DMSO stock solution.
- Add 400  $\mu$ L of PEG300 to the DMSO solution and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
- Add 450  $\mu$ L of saline to bring the final volume to 1 mL and mix thoroughly.
- The final concentration of **BRD7586** will be 1 mg/mL in a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. Use this formulation immediately after preparation.

## Visual Guides

## BRD7586 Handling and Stability Troubleshooting

[Click to download full resolution via product page](#)Caption: Troubleshooting workflow for **BRD7586** stability issues.

## BRD7586 Solution Preparation Workflow

[Click to download full resolution via product page](#)Caption: Workflow for preparing **BRD7586** solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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